

Technical Support Center: Managing Adverse Events Associated with Intrathecal Tofersen Administration

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Compound of Interest

Compound Name: *Tofersen*
CAS No.: *2088232-70-4*
Cat. No.: *B15588228*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals managing adverse events (AEs) associated with the intrathecal administration of **tofersen**.

Troubleshooting Guides & FAQs

This section provides practical guidance in a question-and-answer format to address specific issues that may be encountered during the administration and monitoring of **tofersen**.

Serious Neurologic Adverse Events

Q1: A research participant receiving **tofersen** presents with symptoms of myelitis and/or radiculitis (e.g., numbness, pain, tingling, or weakness in the back or limbs). What immediate actions should be taken?

A1: If a participant develops symptoms suggestive of myelitis or radiculitis, a prompt diagnostic workup and initiation of treatment according to the standard of care are crucial.^{[1][2][3]}

Management may necessitate the interruption or permanent discontinuation of **tofersen** treatment.[1][2][3] In clinical studies, some patients with myelitis and radiculitis were treated with oral or intravenous corticosteroids, which led to improvement.[4] While some cases resolved without stopping the treatment, others required discontinuation and symptomatic management for full recovery.[1][2]

Q2: A participant is experiencing symptoms of papilledema or elevated intracranial pressure (e.g., confusion, headache, severe nausea, vomiting, or vision changes). How should this be managed?

A2: Should a participant exhibit symptoms consistent with papilledema or elevated intracranial pressure, a diagnostic workup and treatment should be initiated as per the standard of care.[1][3][5] In clinical trials, all patients who developed these symptoms received standard treatment and their symptoms resolved without the need to discontinue **tofersen**. [1][3][5]

Q3: What are the signs of aseptic meningitis, and what is the recommended course of action if it is suspected?

A3: Aseptic meningitis can manifest with symptoms such as fever, headache, nausea, stiff neck, or back pain.[6][7] If aseptic meningitis is suspected, a diagnostic workup and treatment according to the standard of care should be initiated.[1][3] This condition, also referred to as chemical or drug-induced aseptic meningitis, has been reported as a serious adverse reaction.[1][3] While one serious case in clinical trials led to the discontinuation of **tofersen**, another serious case did not.[1][3][8]

Common Adverse Events & CSF Findings

Q4: What are the most frequently reported adverse events in **tofersen** clinical trials?

A4: The most common adverse events reported in participants receiving **tofersen** include headache, procedural pain, fatigue, fall, arthralgia (joint pain), back pain, pain in extremities, and myalgia (muscle pain).[1][6][9] Most of these AEs were of mild to moderate severity.[9]

Q5: Is it common to observe changes in cerebrospinal fluid (CSF) analysis after **tofersen** administration?

A5: Yes, administration of **tofersen** is commonly associated with CSF pleocytosis (an increase in white blood cell count) and elevated CSF protein levels.^{[4][10]} In clinical trials, a significant percentage of participants exposed to the 100 mg dose of **tofersen** showed at least one CSF white blood cell count greater than 10 cells/ μ L (79.6%) and an increase in CSF protein (89.7%).^[4] However, the majority of these CSF abnormalities were not reported as adverse events by the investigators.^[4]

Quantitative Data on Adverse Events

The following table summarizes the incidence of common and serious adverse events observed in clinical trials of **tofersen**.

Adverse Event Category	Adverse Event	Incidence/Reported Cases
Serious Neurologic AEs	Myelitis and/or Radiculitis	Approximately 7% of participants treated with 100 mg of tofersen experienced serious neurologic AEs. [11] [12] Specifically, there were 4 cases of myelitis and 2 cases of radiculitis reported. [4] [11] [12] Six patients in clinical studies experienced myelitis or radiculitis; two discontinued treatment and their symptoms resolved with management, while the other four recovered without stopping the medication. [1] [2] [13]
Papilledema and/or Elevated Intracranial Pressure	Four cases of intracranial hypertension and/or papilledema were reported. [4] [11] [12] All four patients were treated according to the standard of care, their symptoms resolved, and none had to discontinue tofersen. [1] [3] [5] [8]	
Aseptic Meningitis	Two cases of aseptic meningitis were reported. [4] [11] [12] One serious case of chemical meningitis led to the discontinuation of tofersen, while another serious case of aseptic meningitis did not. [1] [3] [8]	
Common AEs	General	The most common adverse events (occurring in $\geq 10\%$ of

patients and more frequently than in the placebo group) were pain (including back pain and pain in extremities), fatigue, arthralgia, increased CSF white blood cells, and myalgia.[1][6]

CSF Findings

In participants receiving 100 mg of tofersen, 79.6% had at least one CSF white blood cell count > 10 cells/ μ L, and 89.7% had an increase in CSF protein.[4]

Experimental Protocols

Cerebrospinal Fluid (CSF) Analysis

Objective: To monitor for inflammatory responses and other changes in the central nervous system following intrathecal **tofersen** administration.

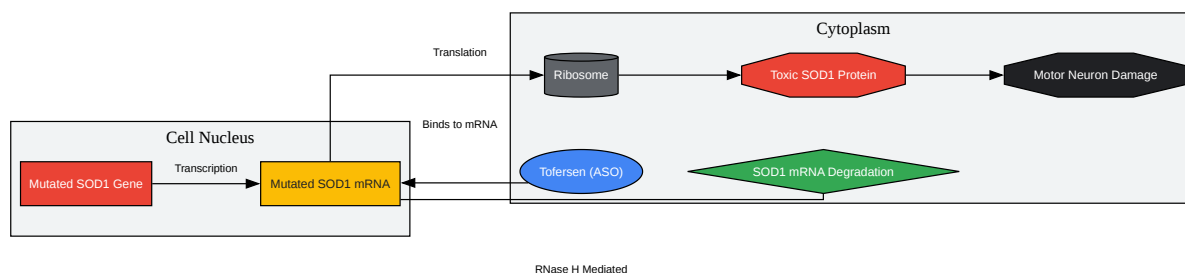
Methodology:

- **Sample Collection:** Collect approximately 10 mL of CSF via lumbar puncture prior to the administration of each **tofersen** dose.[5] Samples should be collected in the morning from fasting subjects.[14]
- **Sample Handling:** Process the collected CSF samples within 30 minutes. Centrifuge the samples at $1300 \times g$ for 10 minutes at room temperature.[14]
- **Storage:** After centrifugation, store the CSF samples in sterile polypropylene tubes at -80°C until analysis.[14]
- **Analysis:** Analyze the CSF for the following parameters at local certified laboratories:
 - White Blood Cell (WBC) count (with differential)

- Total protein concentration
- Glucose concentration
- Neurofilament light chain (NfL) levels (as a biomarker of neuronal injury)[9]
- Interpretation: Compare the results to baseline values and established normal ranges. A significant increase in WBC count (pleocytosis) or protein levels may indicate an inflammatory response that requires further clinical evaluation.[4]

Visualizations

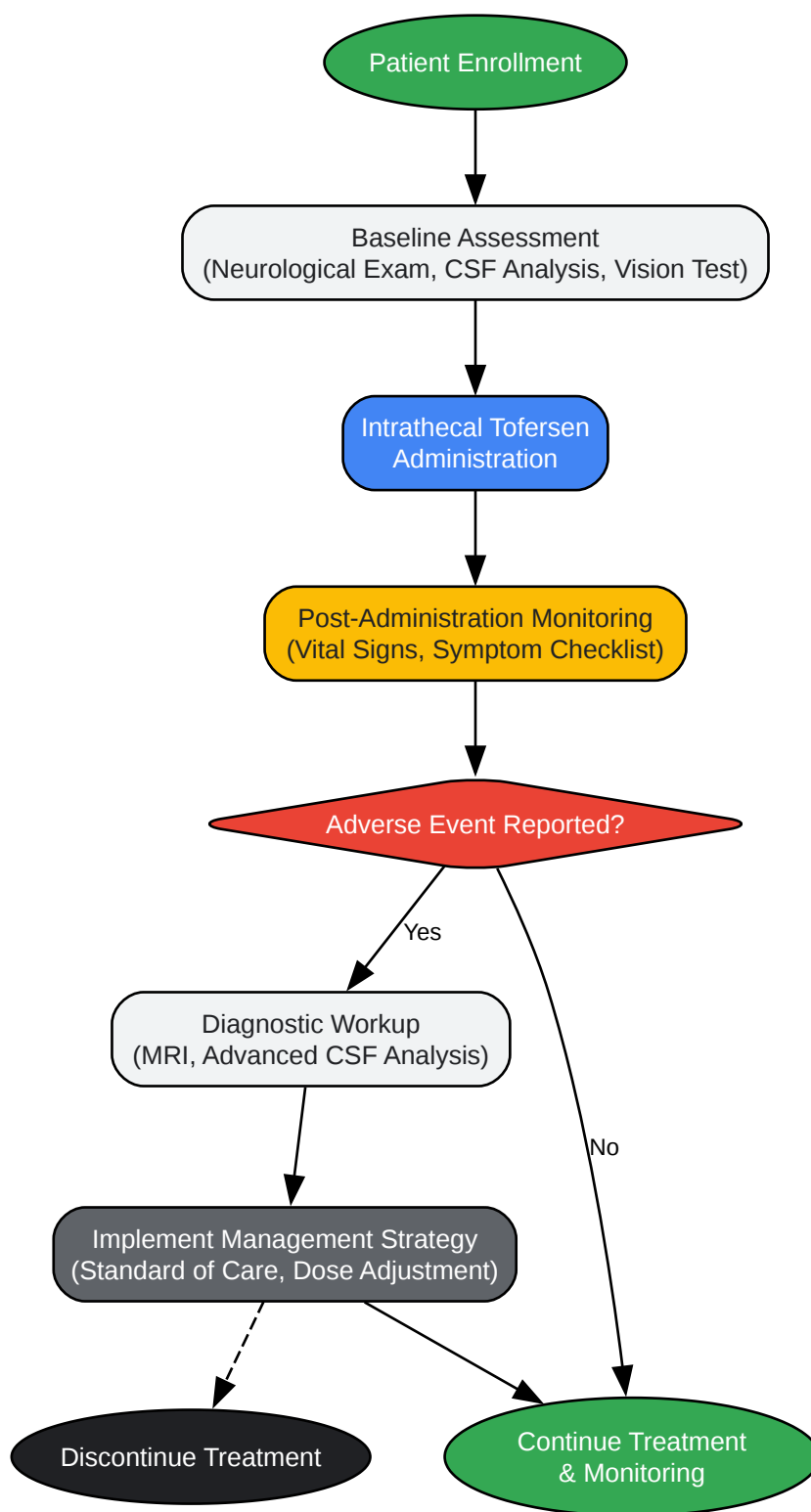
Signaling Pathway: Tofersen Mechanism of Action



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Caption: **Tofersen** binds to SOD1 mRNA, leading to its degradation and reduced toxic protein synthesis.

Experimental Workflow: Patient Monitoring for Adverse Events



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Caption: Workflow for monitoring and managing adverse events during **tofersen** treatment.

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